

Technical Support Center: Managing Bromo-dragonfly in the Laboratory

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Compound of Interest

Compound Name: *Bromo-dragonfly hydrochloride*

Cat. No.: *B131113*

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Disclaimer: Bromo-dragonfly is an extremely potent and toxic substance with a limited history of scientific study in a laboratory setting. The following guidelines are based on general best practices for handling highly potent active pharmaceutical ingredients (HPAPIs) and should be adapted to your specific laboratory conditions and risk assessments. Always consult your institution's Environmental Health and Safety (EHS) department before working with this compound.

Frequently Asked Questions (FAQs)

Q1: What is Bromo-dragonfly and why does it require special handling?

Bromo-dragonfly (1-(4-bromofuro[2,3-f][1]benzofuran-8-yl)propan-2-amine) is a synthetic psychedelic phenethylamine. It is exceptionally potent, with doses in the microgram range, and has a very long duration of action, lasting up to three days.[2] Its high potency and severe toxicity, including fatalities and extreme vasoconstriction leading to tissue necrosis, necessitate stringent safety protocols to prevent accidental exposure.[1][2]

Q2: What are the primary routes of exposure to Bromo-dragonfly in a lab setting?

The primary routes of exposure are inhalation of airborne powder, dermal (skin) contact, and accidental ingestion. Due to its high potency, even minuscule amounts of Bromo-dragonfly can be hazardous.

Q3: What immediate actions should be taken in case of accidental exposure?

- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing, ensuring not to contaminate other areas of the skin. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention immediately.

Q4: Where should I work with Bromo-dragonfly?

All work with Bromo-dragonfly powder must be conducted in a designated area within a certified chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.[3] The work area should be clearly labeled as a "High Potency Compound Handling Area."

Troubleshooting Guides

Issue: I need to weigh Bromo-dragonfly powder accurately and safely.

Solution:

- **Use a Ventilated Balance Enclosure (VBE) or Powder Containment Hood:** This is the preferred engineering control for weighing potent powders.[3] If a VBE is not available, a chemical fume hood can be used, but be mindful of air currents affecting the balance reading.
- **"Weighing by Difference" Technique:**
 - Tare a sealed container (e.g., a vial with a cap) on the analytical balance.

- Inside the fume hood or VBE, carefully add the approximate amount of Bromo-dragonfly powder to the tared container and securely close it.
- Re-weigh the sealed container. The difference in weight is the amount of powder transferred.
- Use Anti-Static Tools: Fine powders can be affected by static electricity, leading to dispersal. Use anti-static weigh boats and spatulas.
- Personal Protective Equipment (PPE): Always wear appropriate PPE as detailed in the "Experimental Protocols" section.

Issue: I have spilled a small amount of Bromo-dragonfly powder in the fume hood.

Solution:

- Do NOT Panic: Keep the fume hood sash at the lowest practical working height.
- Restrict Access: Ensure no other personnel enter the immediate area.
- Wear Appropriate PPE: Don double nitrile gloves, a lab coat, and safety goggles. A respirator may be necessary depending on the spill size and your institution's protocols.
- Wet-Mopping Technique: Gently cover the spill with absorbent material (e.g., paper towels) and dampen it with a suitable solvent in which Bromo-dragonfly is soluble, such as methanol or a detergent solution, to prevent the powder from becoming airborne.
- Clean the Area: Carefully wipe the area from the outer edge of the spill towards the center. Place all contaminated materials into a designated hazardous waste bag.
- Decontaminate: Clean the spill area three times with a decontamination solution (see "Decontamination Protocol"), followed by a final rinse with water.
- Dispose of Waste: All contaminated materials must be disposed of as hazardous waste according to your institution's guidelines.

Issue: I am unsure how to properly dispose of Bromo-dragonfly waste.

Solution:

All Bromo-dragonfly waste, including contaminated PPE, weighing paper, and cleaning materials, is considered hazardous waste.

- Segregate Waste: Keep Bromo-dragonfly waste separate from other laboratory waste in a clearly labeled, sealed, and puncture-proof container.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department for specific instructions on the disposal of highly potent psychoactive compounds. They will provide guidance on proper labeling, storage, and collection procedures.[\[4\]](#)[\[5\]](#)
- Do NOT:
 - Dispose of Bromo-dragonfly down the drain.
 - Mix it with regular laboratory trash.
 - Attempt to neutralize it with other chemicals without a validated procedure and EHS approval.

Data Presentation

Table 1: Chemical and Physical Properties of Bromo-dragonfly

Property	Value	Reference
IUPAC Name	1-(4-bromofuro[2,3-f] [1]benzofuran-8-yl)propan-2- amine	[2]
Molecular Formula	C ₁₃ H ₁₂ BrNO ₂	[2]
Molar Mass	294.148 g/mol	[2]
Appearance	White to off-white crystalline solid	[2]
Solubility (hydrochloride salt)	DMF: 1 mg/mL DMSO: 5 mg/mL Methanol: 1 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL	[1]
Stability (hydrochloride salt)	≥ 5 years at -20°C	[1]

Table 2: Toxicological Data for Bromo-dragonfly

Parameter	Information	Reference
Typical Oral Dose	100 - 1,000 µg	[2]
Reported Fatal Dose	Approximately 700 µg	[2]
Onset of Action	Up to 6 hours	[2]
Duration of Action	12 - 24 hours (can be up to 2-3 days)	[2]
Primary Mechanism of Action	Potent agonist of 5-HT _{2A} , 5-HT _{2B} , and 5-HT _{2C} serotonin receptors; potent MAO-A inhibitor.	[2]
Adverse Effects	Nausea, vomiting, headache, tachycardia, hypertension, anxiety, panic attacks, pupil dilation, convulsions, and severe vasoconstriction leading to tissue necrosis.	[2]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling Bromo-dragonfly.

- Primary PPE (for all handling activities):
 - Gloves: Double-gloving with nitrile gloves is required. Inspect gloves for any signs of degradation before and during use. Change gloves immediately if contamination is suspected.
 - Lab Coat: A dedicated, disposable, solid-front lab coat or gown with tight-fitting cuffs.
 - Eye Protection: Chemical splash goggles. A face shield should be worn over the goggles when there is a risk of splashing.

- Secondary/Task-Specific PPE:
 - Respiratory Protection: A fit-tested N95 respirator is the minimum requirement when handling the powder outside of a containment device. For spill cleanup or when generating aerosols is possible, a powered air-purifying respirator (PAPR) is recommended.
 - Shoe Covers: Disposable shoe covers should be worn in the designated handling area.

Safe Dissolution Protocol

- Preparation: All steps must be performed inside a chemical fume hood. Have all necessary equipment (vial with Bromo-dragonfly, solvent, volumetric flasks, pipettes, vortex mixer) ready.
- Solvent Addition: Using a calibrated pipette, slowly add the desired solvent to the vial containing the pre-weighed Bromo-dragonfly. Direct the solvent stream to the side of the vial to avoid aerosolizing the powder.
- Dissolution: Securely cap the vial. Use a vortex mixer to ensure complete dissolution. Visually inspect the solution to confirm no solid particles remain.
- Transfer: If transferring the solution, use a new, clean pipette for each transfer.

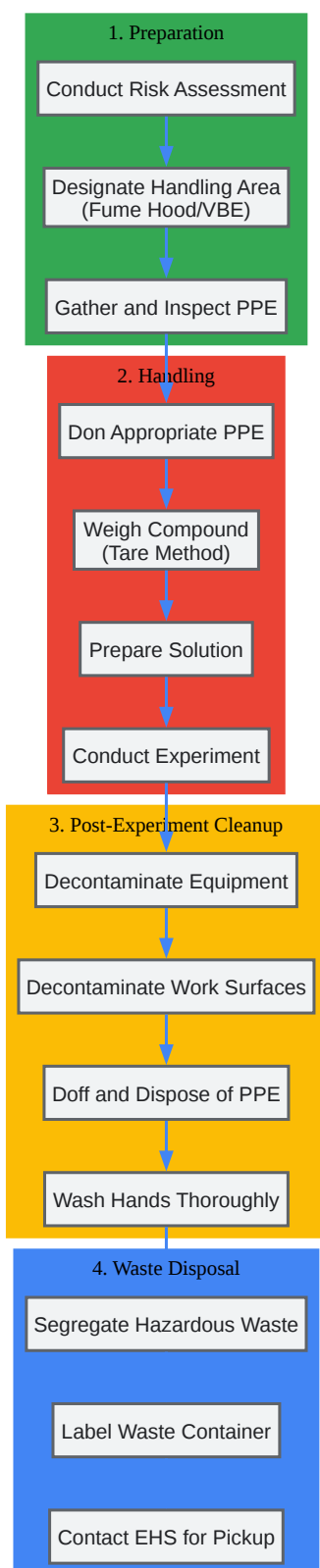
Decontamination Protocol for Laboratory Surfaces

Note: This is a general protocol and has not been specifically validated for Bromo-dragonfly. The effectiveness may vary depending on the surface material. A risk assessment should be performed to determine the appropriate decontamination procedure.

- Initial Cleaning: Remove any visible powder or residue using the wet-mopping technique described in the spill cleanup guide.
- Decontamination Solution: Prepare a fresh solution of a suitable decontaminating agent. Based on general procedures for potent compounds, a 1% sodium hypochlorite solution (bleach) followed by a neutralizing agent like 1% sodium thiosulfate, or a commercially available laboratory detergent can be used. The reactivity of Bromo-dragonfly with these agents has not been formally documented; therefore, a preliminary test on a small, inconspicuous area is recommended.

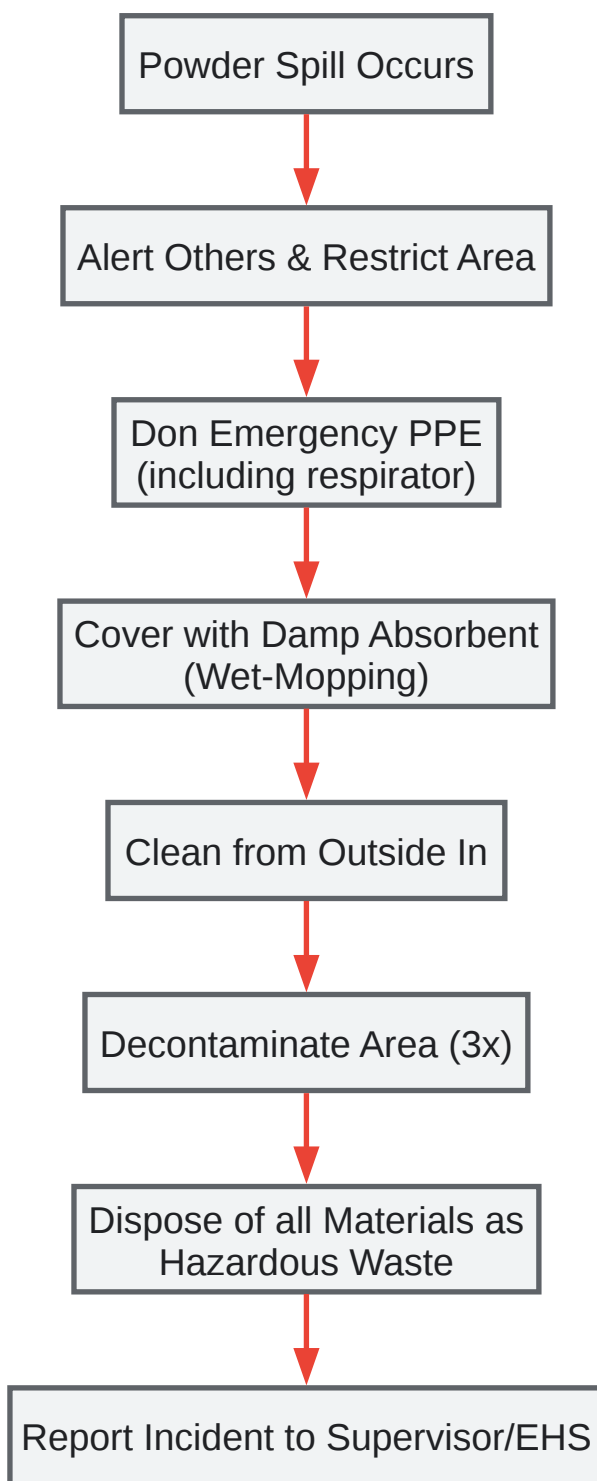
- **Application:** Liberally apply the decontamination solution to the surface, ensuring complete coverage. Allow for a contact time of at least 15 minutes.
- **Wiping:** Wipe the surface with non-shedding wipes, moving in one direction to avoid re-contamination.
- **Rinsing:** Rinse the surface thoroughly with 70% ethanol, followed by deionized water.
- **Drying:** Allow the surface to air dry completely or wipe dry with clean, non-shedding wipes.
- **Waste Disposal:** All materials used for decontamination are considered hazardous waste and must be disposed of accordingly.

Mandatory Visualization



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Caption: Workflow for the safe handling of Bromo-dragonfly.



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Caption: Emergency response workflow for a Bromo-dragonfly powder spill.

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